

Application Notes and Protocols for (Z)-SU14813 in Kinase Activity Assays

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Compound of Interest

Compound Name: (Z)-SU14813

Cat. No.: B1684611

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Introduction

(Z)-SU14813 is a potent, multi-targeted receptor tyrosine kinase (RTK) inhibitor.^{[1][2][3][4]} It primarily targets vascular endothelial growth factor receptors (VEGFRs), platelet-derived growth factor receptor beta (PDGFR β), and KIT, playing a crucial role in angiogenesis and tumor cell proliferation.^{[1][5][6][7]} These application notes provide a comprehensive guide for utilizing **(Z)-SU14813** in in vitro biochemical kinase activity assays to determine its inhibitory potency (IC₅₀).

Mechanism of Action

(Z)-SU14813 exerts its inhibitory effects by competing with ATP for the binding site in the catalytic domain of target kinases. This prevents autophosphorylation and the subsequent activation of downstream signaling pathways, thereby inhibiting cell proliferation, migration, and survival.^{[2][5]}

Quantitative Data: Inhibitory Activity of (Z)-SU14813

The inhibitory potency of **(Z)-SU14813** has been determined against a panel of kinases using both biochemical and cellular assays. The half-maximal inhibitory concentration (IC₅₀) values are summarized below.

Table 1: **(Z)-SU14813** Biochemical IC50 Values

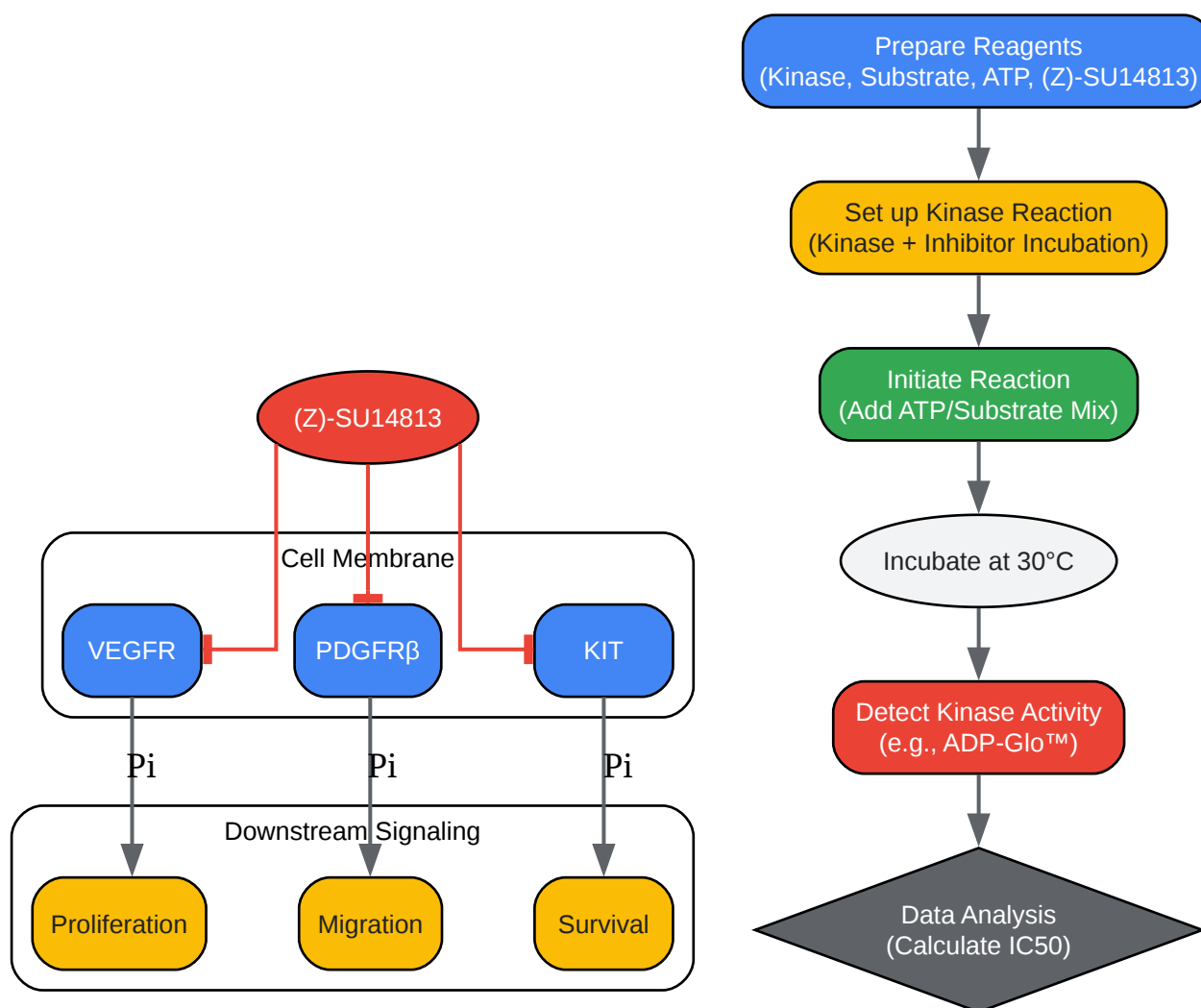
Target Kinase	IC50 (nM)
VEGFR1	2[2][3][4][8]
VEGFR2	50[1][2][3][4]
PDGFR β	4[2][3][4][8]
KIT	15[2][3][4][8]
FGFR1	3500[8]
EGFR	>20000[8]
Src	2500[8]
c-Met	9000[8]

Table 2: **(Z)-SU14813** Cellular IC50 Values

Target Cell Line/Phosphorylation	IC50 (nM)
VEGFR-2 Phosphorylation (PAE cells)	5.2[1][2]
PDGFR- β Phosphorylation (PAE cells)	9.9[1][2]
KIT Phosphorylation (PAE cells)	11.2[1][2]
VEGF-induced HUVEC Survival	6.8[8]
U-118MG cell growth	50 - 100[1][2]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathways targeted by **(Z)-SU14813** and the general workflow for a kinase activity assay.



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References

- 1. PDGFR beta Kinase Enzyme System Application Note [worldwide.promega.com]
- 2. bpsbioscience.com [bpsbioscience.com]
- 3. benchchem.com [benchchem.com]

- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. [bpsbioscience.com](https://www.bpsbioscience.com) [[bpsbioscience.com](https://www.bpsbioscience.com)]
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